

# 3-(BenzylOxy)cyclobutanecarboxylic acid chemical properties

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## Compound of Interest

3-

Compound Name: (BenzylOxy)cyclobutanecarboxylic  
acid

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An In-Depth Technical Guide to **3-(BenzylOxy)cyclobutanecarboxylic Acid**: Properties, Synthesis, and Applications

## Introduction

**3-(BenzylOxy)cyclobutanecarboxylic acid** is a bifunctional organic compound featuring a four-membered cyclobutane ring, a carboxylic acid group, and a benzyl ether. This unique combination of functional groups makes it a valuable and versatile building block in modern organic synthesis and medicinal chemistry. The cyclobutane scaffold is of particular interest in drug design as it provides a rigid, three-dimensional element that can serve as a bioisosteric replacement for other common chemical motifs, offering a means to modulate physicochemical properties and explore novel chemical space.<sup>[1][2]</sup> The presence of both a carboxylic acid and a stable, yet cleavable, benzyl ether allows for orthogonal chemical modifications, rendering it a strategic intermediate for the synthesis of complex molecular architectures.

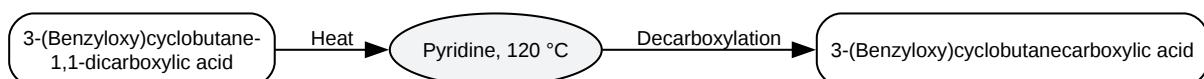
This guide provides a comprehensive technical overview of **3-(BenzylOxy)cyclobutanecarboxylic acid**, intended for researchers, synthetic chemists, and drug development professionals. We will delve into its physicochemical and spectroscopic properties, detail established synthetic protocols, explore its reactivity and applications, and conclude with essential safety and handling information.

## Part 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and spectroscopic characteristics is fundamental to its effective use in a research setting. This section outlines the key properties of **3-(Benzyl)oxycyclobutanecarboxylic acid**.

### Structure and Isomerism

The compound exists as two distinct geometric isomers: cis and trans. The relative orientation of the benzyloxy and carboxylic acid groups on the cyclobutane ring significantly influences the molecule's shape, polarity, and interaction with other molecules, including biological targets. The choice of isomer is therefore a critical consideration in any synthetic campaign.



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## References

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